

An In-depth Technical Guide to the Molecular Structure of Isopropylamine Dodecylbenzenesulfonate

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Compound of Interest

Compound Name: *Isopropylamine*
dodecylbenzenesulfonate

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Abstract

Isopropylamine dodecylbenzenesulfonate is a salt formed from the neutralization of dodecylbenzenesulfonic acid with isopropylamine. This amphiphilic molecule possesses both a hydrophilic sulfonate head and a hydrophobic dodecylbenzene tail, making it an effective surfactant with wide-ranging industrial applications. This technical guide provides a detailed analysis of its molecular structure, physicochemical properties, and common analytical methodologies. Due to the limited availability of specific spectral data for the salt, this guide presents an analysis based on the constituent molecules.

Molecular Structure and Properties

Isopropylamine dodecylbenzenesulfonate is an ionic compound with the chemical formula $C_{21}H_{39}NO_3S$.^{[1][2][3]} The structure consists of an isopropylammonium cation and a dodecylbenzenesulfonate anion. The anionic portion is characterized by a long, flexible dodecyl chain attached to a rigid benzene ring, which in turn is bonded to a sulfonate group. The cationic counterpart is the protonated form of isopropylamine.

Physicochemical Properties

A summary of the key physicochemical properties of **isopropylamine dodecylbenzenesulfonate** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₃₉ NO ₃ S	[1][2][3]
Molecular Weight	385.6 g/mol	[1][2][3]
Appearance	Off-white solid or amber liquid	[4][5]
Odor	Sweet petroleum-like or slight	[4][5]
Solubility	Dispersible in water	[5]
pH (of solution)	5.0 - 6.5	[5]
Boiling Point	110 °C (230 °F)	[5]
Flash Point	98 °C (208 °F)	[5]
Relative Density	1.06 @ 25 °C (water = 1)	[5]

Table 1: Physicochemical properties of **Isopropylamine Dodecylbenzenesulfonate**.

Structural Diagram

The molecular structure of **isopropylamine dodecylbenzenesulfonate** is depicted in the following diagram, illustrating the ionic bond between the isopropylammonium cation and the dodecylbenzenesulfonate anion.

Molecular structure of **isopropylamine dodecylbenzenesulfonate**.

Experimental Protocols

Synthesis

A common method for the synthesis of **isopropylamine dodecylbenzenesulfonate** involves the direct neutralization of dodecylbenzenesulfonic acid with isopropylamine. A typical laboratory-scale protocol is as follows:

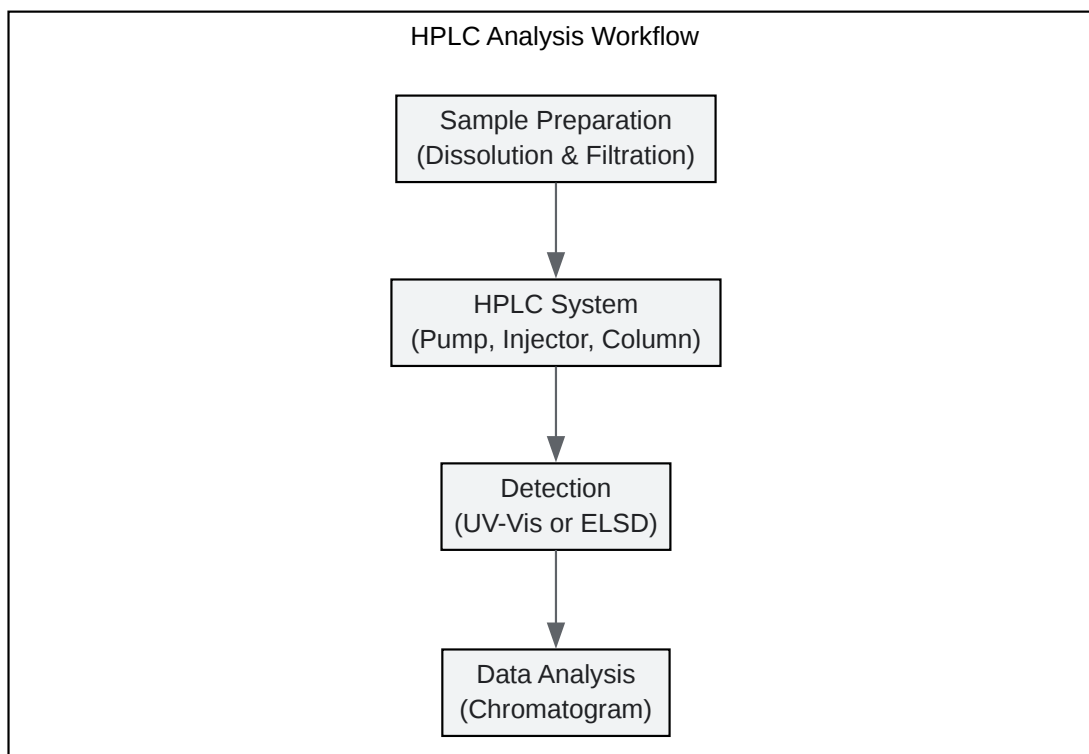
- **Reaction Setup:** A reactor equipped with a stirrer, cooling system, and an addition funnel is charged with a predetermined amount of dodecylbenzenesulfonic acid.
- **Cooling:** The acid is cooled to a temperature between 10-15°C with continuous agitation.
- **Neutralization:** Isopropylamine is added dropwise to the cooled acid. This is an exothermic reaction, and the temperature should be carefully controlled to remain within the specified range.
- **Stirring:** After the complete addition of isopropylamine, the mixture is stirred for an additional 30 minutes to ensure the reaction goes to completion.
- **pH Adjustment:** The pH of the resulting solution is measured and adjusted to a range of 4.5 to 5.5 by the addition of either dodecylbenzenesulfonic acid or isopropylamine as needed.
- **Final Product:** The final product is a viscous liquid, which can be further purified if necessary.

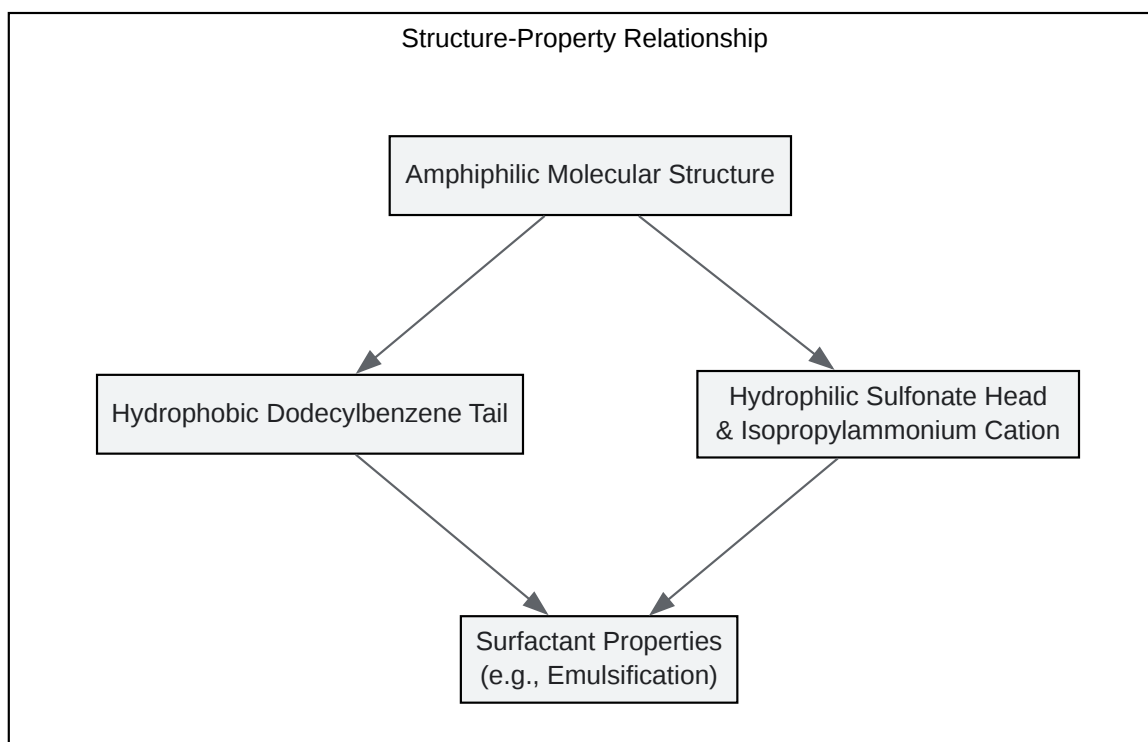
Analytical Methods

The analysis of **isopropylamine dodecylbenzenesulfonate** can be performed using reverse-phase HPLC. A general protocol for the analysis of surfactants is outlined below:

- **Instrumentation:** A standard HPLC system equipped with a pump, injector, column oven, and a suitable detector (e.g., UV-Vis or Evaporative Light Scattering Detector - ELSD).
- **Column:** A C18 reverse-phase column is commonly used.
- **Mobile Phase:** A gradient of acetonitrile and water is often employed. The specific gradient program will depend on the desired separation.
- **Detection:** As many surfactants lack a strong chromophore, an ELSD is often preferred for detection.
- **Sample Preparation:** The sample is dissolved in a suitable solvent, typically the mobile phase, and filtered through a 0.45 µm filter before injection.

The following diagram illustrates a typical workflow for HPLC analysis.





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References

- 1. dodecylbenzenesulfonic acid, isopropylamine salt | C₂₁H₃₉NO₃S | CID 24180684 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Isopropylamine O-dodecylbenzenesulfonate | C₂₁H₃₉NO₃S | CID 21904083 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Isopropylamine P-dodecylbenzenesulfonate | C₂₁H₃₉NO₃S | CID 71586980 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 5. univarsolutions.com [univarsolutions.com]
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